Application Note: Isoamyl 2-octynoate in Biochemical Research

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Compound of Interest

Compound Name:	*Isoamyl 2-octynoate*
CAS No.:	*68555-60-2*
Cat. No.:	*B1581846*

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Executive Summary

Isoamyl 2-octynoate (also known as Isoamyl heptine carbonate) is a lipophilic

-acetylenic ester used primarily as a reference electrophile in immunotoxicology and chemoproteomics. Unlike simple internal alkynes, the conjugation of the triple bond with the ester carbonyl creates a polarized Michael acceptor system.

In drug development and safety assessment, this compound serves two critical functions:

- Immunotoxicology (Sensitization): It acts as a "Category 1A" skin sensitizer, serving as a positive control in in vitro assays (e.g., DPRA, KeratinoSens™) to validate non-animal testing strategies for contact dermatitis.
- Chemoproteomics (Covalent Probes): It functions as a cysteine-reactive "warhead" to study the tunability of covalent protein modification. Its reactivity profile—distinct from acrylamides and vinyl sulfones—allows researchers to probe specific cysteine subsets in the proteome.

Chemical Identity & Mechanism of Action[1]

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Physicochemical Profile[2]

- IUPAC Name: 3-methylbutyl oct-2-ynoate
- CAS Number: 68555-60-2[1][2][3]
- Molecular Formula:

  [3][4]
- Molecular Weight: 210.31 g/mol [4]
- Solubility: Highly lipophilic; soluble in DMSO, Ethanol, and Acetonitrile. Poorly soluble in water.

Mechanism: The Michael Addition

The biological activity of **Isoamyl 2-octynoate** is driven by its electrophilic warhead. The electron-withdrawing ester group polarizes the adjacent alkyne, making the

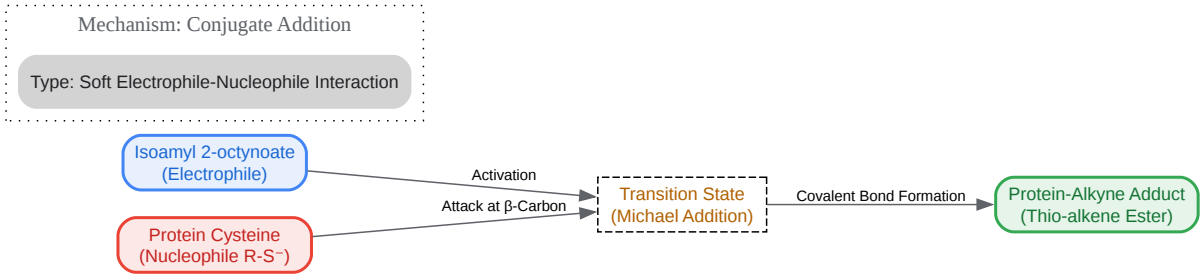
-carbon susceptible to nucleophilic attack by soft nucleophiles, particularly the thiol (-SH) group of Cysteine residues in proteins.

This covalent modification (haptenization) triggers the Keap1-Nrf2 antioxidant response pathway (cellular stress) or the T-cell mediated immune response (sensitization).

Reaction Pathway Diagram

The following diagram illustrates the nucleophilic attack of a protein cysteine on **Isoamyl 2-octynoate**.

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Figure 1:Mechanism of covalent protein modification. The cysteine thiolate attacks the beta-carbon of the acetylenic ester, forming a stable thio-alkene adduct.

Application Note: In Vitro Sensitization Testing (DPRA)

Context: The Direct Peptide Reactivity Assay (DPRA) is an OECD-validated method (TG 442C) to predict skin sensitization potential without animal testing. **Isoamyl 2-octynoate** is used as a reference material to verify the assay's ability to detect lipophilic alkynoate sensitizers.

Experimental Logic

The assay measures the depletion of a synthetic peptide containing a single cysteine (or lysine) after incubation with the test chemical.

- High Depletion (>13.89%): Indicates high reactivity

  Strong Sensitizer.

- Low Depletion: Indicates low reactivity

  Non-sensitizer.

Protocol: Cysteine Peptide Depletion Assay

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Materials:

- Test Article: **Isoamyl 2-octynoate** (purity >95%).
- Cysteine Peptide: Ac-RFAACAA-COOH (Stock: 0.5 mM in pH 7.5 Phosphate Buffer).
- Solvent: Acetonitrile (ACN).
- Analysis: HPLC-UV (220 nm).

Step-by-Step Workflow:

- Stock Preparation:
  - Weigh 10 mg of **Isoamyl 2-octynoate**.
  - Dissolve in Acetonitrile to create a 100 mM Master Stock.
  - Note: Ensure complete solubilization; vortex vigorously.
- Incubation Setup (Triplicate):
  - Ratio: 1:10 (Peptide:Chemical) or 1:50 depending on specific sensitivity requirements. Standard DPRA uses 1:10 for Cysteine.
  - Mix 750 µL of Cysteine Peptide solution (0.5 mM).
  - Add 200 µL Acetonitrile.
  - Add 50 µL of **Isoamyl 2-octynoate** stock (100 mM).
  - Control: Prepare a vehicle control with 50 µL pure Acetonitrile instead of the test chemical.
- Reaction Phase:
  - Seal vials to prevent evaporation of the volatile ester.
  - Incubate at 25°C ± 2.5°C for 24 hours in the dark.

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- Analysis:
  - Inject samples onto an HPLC (C18 column).
  - Mobile Phase: Gradient of Water (0.1% TFA) and Acetonitrile (0.085% TFA).
  - Measure the Peak Area of the unreacted peptide.
- Calculation:

Data Interpretation Table:

Cysteine Depletion (%)	Reactivity Class	Prediction
0.00 - 13.89	Low / Minimal	Non-Sensitizer (likely)
13.89 - 23.09	Moderate	Weak Sensitizer
23.09 - 100.00	High	Moderate/Strong Sensitizer

Note: **Isoamyl 2-octynoate** typically yields high depletion values (>60%) due to the reactive triple bond.

Application Note: Chemoproteomic Profiling

Context: For drug discovery researchers, **Isoamyl 2-octynoate** serves as a tool to model "off-target" covalent binding. If a drug candidate contains an alkyne or ester moiety, this compound is used as a comparator to assess how likely the candidate is to promiscuously label proteins.

Protocol: Competitive Activity-Based Protein Profiling (ABPP)

This protocol determines if a drug candidate binds to the same cysteine residues as the **Isoamyl 2-octynoate** probe.

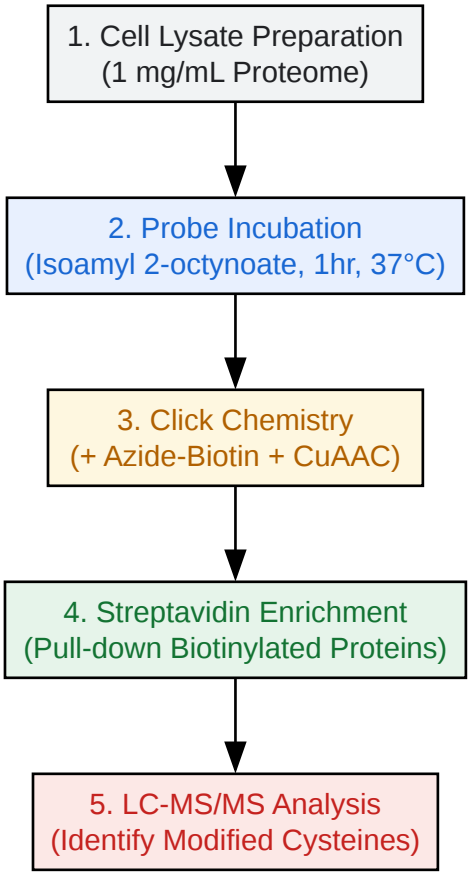
Materials:

- Cell Lysate: HeLa or Jurkat proteome (1 mg/mL).

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- Probe: **Isoamyl 2-octynoate** (Alkyne warhead).
- Click Chemistry Reagents: Azide-Biotin, CuSO4, TCEP, TBTA.

Workflow Diagram:



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Figure 2:Chemoproteomic workflow for identifying proteins modified by **Isoamyl 2-octynoate**.

Key Steps:

- Incubate proteome with **Isoamyl 2-octynoate** (10-50 µM) for 1 hour.
- Click Reaction: Since the probe contains an alkyne, it can theoretically be clicked directly if the ester doesn't interfere. However, typically a probe analog with a terminal alkyne is used.
  - Correction for this specific molecule: **Isoamyl 2-octynoate** has an internal alkyne (

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-unsaturated). It is NOT a terminal alkyne suitable for CuAAC click chemistry directly.

- Alternative Detection: Use Anti-Adduct Antibodies or Mass Shift Analysis.
- Revised Protocol: Digest the lysate with Trypsin immediately after incubation. Analyze peptides by LC-MS/MS searching for a mass shift of +210.13 Da (adduct) on Cysteine residues.

Safety & Handling (Critical)

- Hazard Statement: H317 (May cause an allergic skin reaction).
- GHS Classification: Skin Sensitization Category 1A.
- Handling:
  - Always wear nitrile gloves (double gloving recommended).
  - Work inside a chemical fume hood.
  - In case of skin contact, wash immediately with soap and water; do not use alcohol (increases penetration).
  - Deactivate spills with 10% NaOH (hydrolyzes the ester) followed by bleach (oxidizes the alkyne).

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